

Unraveling "Antiproliferative Agent-55": A Case of Mistaken Identity

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Compound of Interest

Compound Name: *Antiproliferative agent-55*

Cat. No.: *B15558074*

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Intensive investigation into the chemical entity designated "**Antiproliferative agent-55**" has revealed that this term does not refer to a specific, uniquely identified compound. Instead, it appears to be a misinterpretation of a citation number within a scientific publication. The CAS number, and consequently a detailed technical profile, for an agent under this name cannot be provided as it does not correspond to a registered chemical substance.

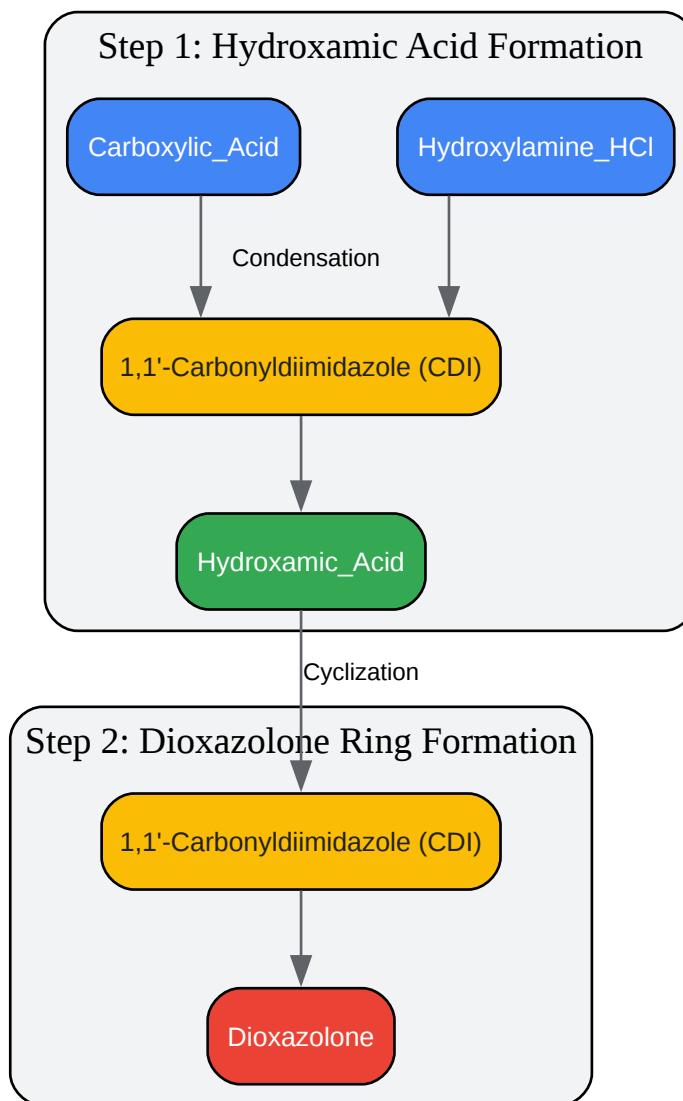
Our research indicates that the query likely originates from a misunderstanding of reference in a study published in the Journal of the American Chemical Society. This citation details a synthetic protocol, specifically the formation of an oxime from 4-ethynylbenzonitrile followed by a cyclization reaction promoted by 1,1'-Carbonyldiimidazole (CDI) and 1,8-Diazabicyclo[5.4.0]undec-7-ene (DBU). This method is used to produce various compounds, including one designated ZSH-2076 in the aforementioned paper, which is an oxadiazolone-based analogue of other antiproliferative agents.

Given this clarification, a technical guide on "**Antiproliferative agent-55**" cannot be constructed. The core requirements of providing a CAS number, quantitative data, experimental protocols, and signaling pathways are contingent on the existence of a distinct chemical entity.

For researchers, scientists, and drug development professionals interested in the antiproliferative compounds discussed in the relevant literature, it is recommended to refer to the specific chemical names or codes provided in the studies (e.g., ZSH-2085, ZSH-2090, ZSH-1023). These identifiers will allow for accurate retrieval of scientific data, including their synthesis, biological activity, and mechanisms of action.

General Synthetic Pathway for Related Dioxazolone-Based Agents

While a specific guide for a non-existent compound is not feasible, we can provide a generalized workflow for the synthesis of dioxazolone-based compounds, which exhibit antiproliferative properties, based on the available literature. This may serve as a useful reference for researchers in the field.



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Caption: Generalized two-step synthesis of dioxazolones.

This guide is intended to redirect the focus from a non-existent specific agent to the broader class of compounds and synthetic methods that are likely the subject of the original interest. We encourage researchers to consult the primary literature for detailed protocols and data on specific antiproliferative agents.

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